

Essential Safety and Disposal Guide for YKL-1-116

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Compound of Interest

Compound Name: YKL-1-116

Cat. No.: B15586573

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This guide provides crucial safety and logistical information for the proper handling and disposal of **YKL-1-116**, a selective and covalent inhibitor of Cdk7. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard environmental regulations.

Chemical and Physical Properties of YKL-1-116

For safe handling and disposal, it is vital to be aware of the physical and chemical properties of **YKL-1-116**.

Property	Value	Reference
Molecular Formula	C34H38N8O3	[1]
Molecular Weight	606.72 g/mol	[1][2]
Appearance	Solid (White to off-white)	[2]
Purity	98.67%	[2]
CAS Number	1957202-71-9	[1][2]

Storage and Handling

Proper storage is essential to maintain the integrity of **YKL-1-116** and ensure laboratory safety.

Condition	Duration
Powder (-20°C)	3 years
Powder (4°C)	2 years
In solvent (-80°C)	6 months
In solvent (-20°C)	1 month

Data sourced from MedChemExpress Product Data Sheet.[\[1\]](#)[\[2\]](#)

When handling **YKL-1-116**, always use appropriate personal protective equipment (PPE), including lab coats, gloves, and safety goggles.[\[3\]](#) Work should be conducted in a well-ventilated area or under a chemical fume hood.[\[4\]](#)

Proper Disposal Procedures for YKL-1-116

As a selective CDK inhibitor used in research, **YKL-1-116** and its containers must be treated as hazardous chemical waste.[\[5\]](#) Disposal should adhere to local, state, and federal regulations.[\[3\]](#)

Step-by-Step Disposal Protocol:

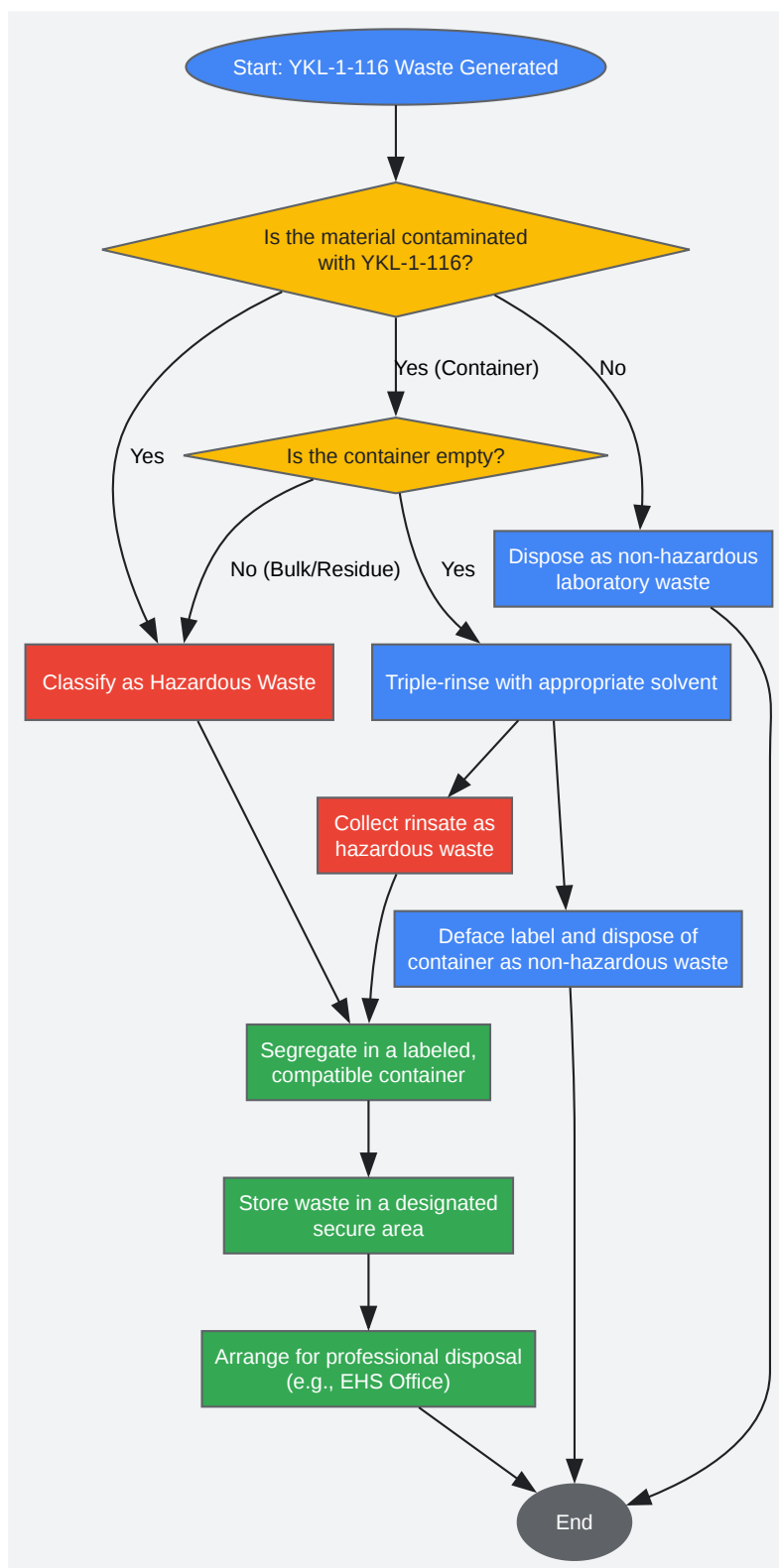
- **Waste Identification and Classification:** All materials contaminated with **YKL-1-116**, including unused product, solutions, and contaminated labware (e.g., pipette tips, vials), should be classified as hazardous chemical waste.[\[5\]](#)[\[6\]](#)
- **Segregation:** Do not mix **YKL-1-116** waste with other waste streams.[\[7\]](#)[\[8\]](#) Keep it segregated in a designated, compatible, and properly sealed waste container.[\[7\]](#) The container should be made of a material that is compatible with the chemical and any solvents used.[\[5\]](#)
- **Labeling:** The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name "**YKL-1-116**," the concentration, and the date of accumulation.[\[5\]](#)[\[6\]](#)

- **Storage of Waste:** Store the sealed hazardous waste container in a designated, secure area away from heat, sunlight, and incompatible materials.[3]
- **Empty Containers:** Any "empty" containers that held **YKL-1-116** should be triple-rinsed with a suitable solvent.[5] The rinsate must be collected and disposed of as hazardous waste.[7] After triple-rinsing, the container can be disposed of as regular lab glass or plastic, with the label defaced.[5]
- **Professional Disposal:** Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[6]

Note: Under no circumstances should **YKL-1-116** or its solutions be poured down the drain.[9]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **YKL-1-116** and associated materials.



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Caption: Workflow for the proper disposal of **YKL-1-116** waste.

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